

Application Notes and Protocols: Alimemazine Tartrate Salt in DMSO

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Compound of Interest

Compound Name: Alimemazine

Cat. No.: B1682546

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Introduction

Alimemazine, also known as trimeprazine, is a phenothiazine derivative with antihistaminic, sedative, and antiemetic properties.[1] It functions primarily as a histamine H1 receptor antagonist, making it a valuable tool in research and pharmaceutical development for studying allergic reactions, pruritus, and motion sickness.[2][3][4][5][6] These application notes provide detailed protocols for the preparation of **alimemazine** tartrate salt solutions in dimethyl sulfoxide (DMSO), a common aprotic solvent for solubilizing nonpolar compounds for in vitro and in vivo studies.

Physicochemical Properties

A summary of the key physicochemical properties of **alimemazine** tartrate is presented below.

Property	Value
Synonyms	Trimeprazine Tartrate, Methylpromazine Tartrate[7][8]
Molecular Formula	C ₃₆ H ₄₄ N ₄ S ₂ ·C ₄ H ₆ O ₆ [9]
Molecular Weight	746.98 g/mol [8][9]
Appearance	White to off-white crystalline powder[10]
CAS Number	4330-99-8[6][8]

Solubility of Alimemazine Tartrate in DMSO

The solubility of **alimemazine** tartrate in DMSO can vary, and it is crucial to use fresh, anhydrous DMSO as the solvent's hygroscopic nature can lead to reduced solubility.[7]

Solvent	Solubility	Molar Concentration (Approx.)	Notes
DMSO	100 mg/mL[7][8]	133.87 mM[7]	Use fresh, anhydrous DMSO.[7]
DMSO	10 mg/mL[6]	13.39 mM	-
Water	100 mg/mL[7]	133.87 mM[7]	-
Ethanol	7 mg/mL[7]	9.37 mM[8]	Sparingly soluble.[10]

Note: The discrepancy in reported DMSO solubility may be due to differences in the source and purity of the compound, the grade of DMSO used, and the experimental conditions.

Experimental Protocols

Preparation of a 100 mM Alimemazine Tartrate Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **alimemazine** tartrate in DMSO.

Materials:

- **Alimemazine** tartrate salt powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Calibrated micropipettes
- Sterile conical tubes or vials (amber or covered in foil to protect from light)
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the **alimemazine** tartrate powder and anhydrous DMSO to equilibrate to room temperature before use.
- **Weighing:** Accurately weigh the desired amount of **alimemazine** tartrate powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 74.7 mg of **alimemazine** tartrate (Molecular Weight: 746.98 g/mol).
- **Dissolution:** Add the weighed **alimemazine** tartrate to a sterile tube. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO. For 1 mL of solution, add 1 mL of DMSO.
- **Mixing:** Cap the tube tightly and vortex thoroughly for 2-5 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.[\[11\]](#)

- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in light-protected tubes. Store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[\[12\]](#) Stored properly, the stock solution in DMSO is stable for at least one year.[\[7\]](#)

Preparation of Working Solutions

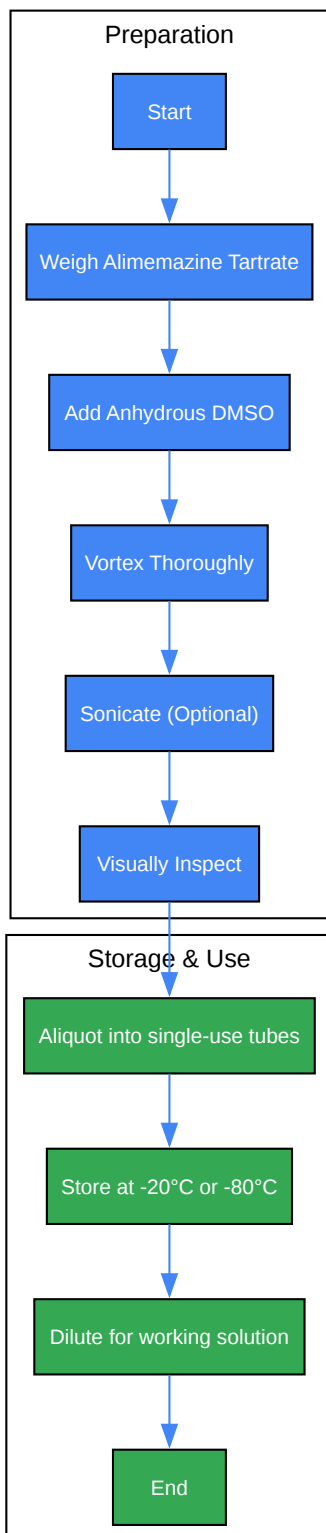
For cell-based assays, it is critical to dilute the DMSO stock solution into an appropriate aqueous buffer or cell culture medium. The final concentration of DMSO in the working solution should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cellular toxicity.
[\[12\]](#)[\[13\]](#)[\[14\]](#)

Procedure:

- **Thawing:** Thaw a single aliquot of the 100 mM stock solution at room temperature.
- **Dilution:** Perform a serial dilution of the stock solution with the desired aqueous buffer or cell culture medium to achieve the final working concentration. For example, to prepare a 100 µM working solution with a final DMSO concentration of 0.1%, add 1 µL of the 100 mM stock solution to 999 µL of the aqueous buffer.
- **Mixing:** Gently mix the working solution by pipetting up and down.
- **Use:** Use the freshly prepared working solution immediately for your experiments.

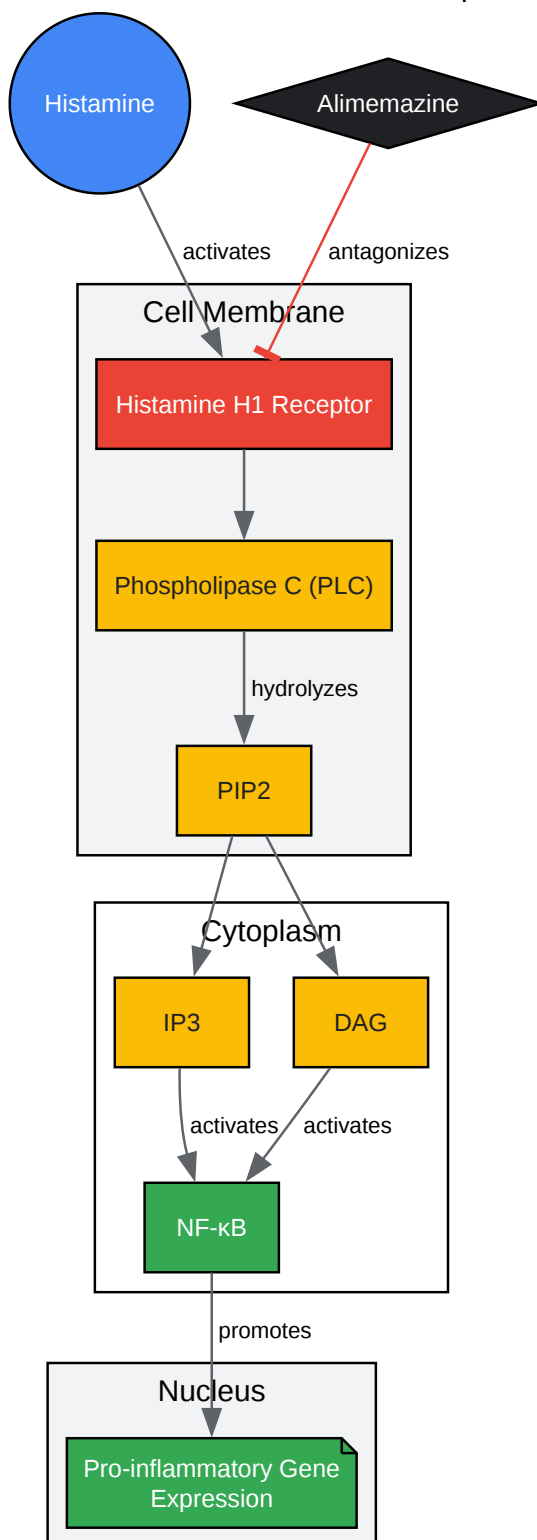
Visualization of Protocols and Pathways

Workflow for Alimemazine Tartrate Stock Solution Preparation

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Caption: Workflow for preparing **alimemazine** tartrate stock solutions.

Alimemazine Mechanism of Action: H1 Receptor Antagonism

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Caption: **Alimemazine**'s antagonism of the H1 receptor pathway.

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